

Application Notes and Protocols: OX01914

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Compound of Interest

Compound Name: OX01914
Cat. No.: B5882762

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These application notes provide detailed protocols for the preparation, storage, and application of **OX01914**, a water-soluble modulator of utrophin. **OX01914** has been identified as an upregulator of utrophin protein and mRNA levels, making it a compound of interest in studies related to Duchenne muscular dystrophy (DMD).

Physicochemical Properties and Solution

Preparation

OX01914 is characterized by its aqueous solubility and permeability. While specific solubility values in various solvents are not extensively published, its water-soluble nature facilitates its use in aqueous buffers for cell culture experiments. For preparing stock solutions, sterile, high-purity water or dimethyl sulfoxide (DMSO) are recommended solvents.

Table 1: **OX01914** Solution Preparation



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Protocol for Preparing a 10 mM Aqueous Stock Solution of **OX01914**:

- **Pre-weighing Preparation:** Allow the vial of **OX01914** powder to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh the desired amount of **OX01914** powder in a sterile microcentrifuge tube using a calibrated analytical balance.
- **Dissolution:** Add the appropriate volume of sterile, nuclease-free water to achieve a final concentration of 10 mM. For example, for 1 mg of **OX01914** with a hypothetical molecular weight of 350 g/mol, you would add 285.7 μ L of water.
- **Mixing:** Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (to no more than 37°C) may be applied if necessary to aid dissolution.
- **Sterilization:** If the solution is not prepared under aseptic conditions, it can be sterilized by filtering through a 0.22 μ m syringe filter.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile cryovials to minimize freeze-thaw cycles. Store as recommended in Table 2.

Storage and Stability

Proper storage of **OX01914** is crucial to maintain its biological activity. As a standard practice for bioactive small molecules, it is recommended to store stock solutions at low temperatures and protected from light.

Table 2: **OX01914** Storage and Stability

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Mechanism of Action

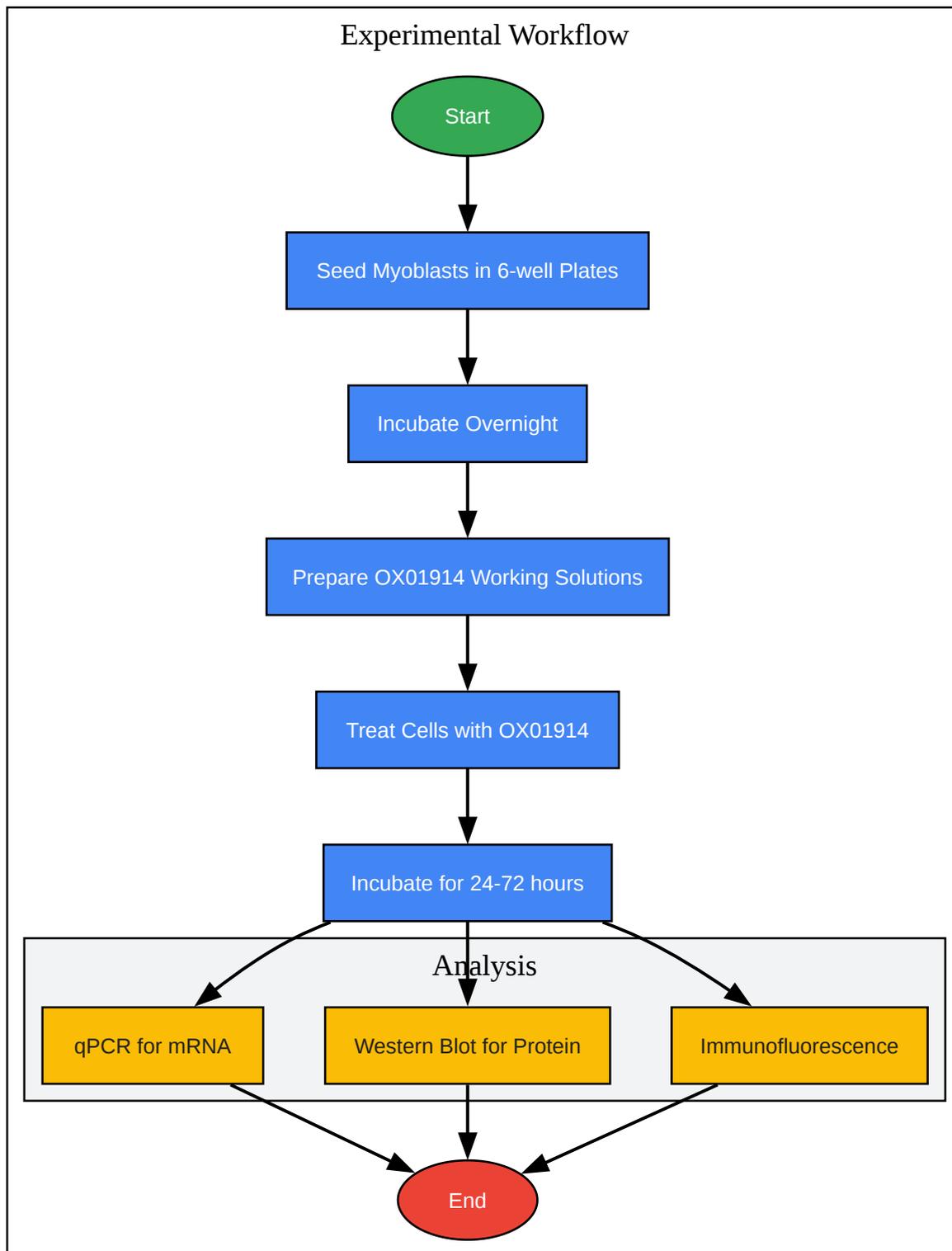
OX01914 upregulates the expression of utrophin, a paralog of dystrophin. This upregulation has been observed at both the mRNA and protein levels. The proposed mechanism of action for **OX01914** is distinct from that of other utrophin modulators like ezutromid, which functions through the Aryl Hydrocarbon Receptor (AhR) pathway. Instead, **OX01914** is thought to exert its effects through a different pathway, with the mitochondrial ATP synthase subunit ATP5F1 identified as a potential target.



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References

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